

YM-341619: A Selective STAT6 Signaling Pathway Inhibitor - A Technical Guide

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Compound of Interest

Compound Name: YM-341619

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Abstract

Signal Transducer and Activator of Transcription 6 (STAT6) is a critical mediator in the signaling pathways of interleukin-4 (IL-4) and interleukin-13 (IL-13), key cytokines involved in T-helper type 2 (Th2) cell differentiation and the pathogenesis of allergic diseases.[1][2] Dysregulation of the STAT6 pathway is implicated in various allergic conditions, including asthma, atopic dermatitis, and allergic rhinitis.[3] **YM-341619** has emerged as a potent and selective small molecule inhibitor of STAT6, demonstrating significant potential in preclinical models of allergic inflammation. This technical guide provides an in-depth overview of **YM-341619**, including its mechanism of action, key quantitative data, detailed experimental protocols for its evaluation, and a visual representation of the STAT6 signaling pathway.

Introduction to YM-341619

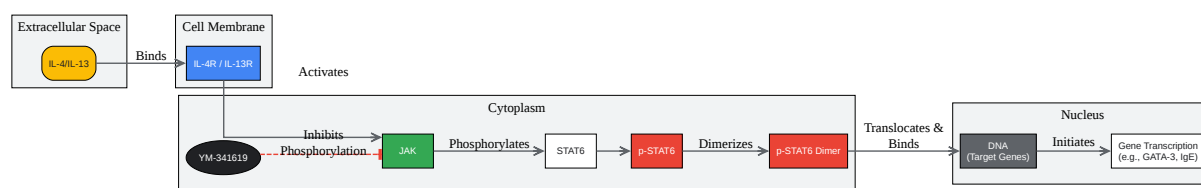
YM-341619, also known as AS1617612, is a novel, orally bioavailable pyrimidine-5-carboxamide derivative developed by Astellas Pharma.[4] It has been identified as a highly potent and selective inhibitor of STAT6 activation.[4][5] By targeting the STAT6 signaling cascade, **YM-341619** effectively suppresses Th2 cell differentiation and the subsequent

inflammatory responses characteristic of allergic diseases.[6][7] Preclinical studies have highlighted its efficacy in reducing plasma IgE levels, inhibiting eosinophil accumulation in the lungs, and alleviating airway hyperresponsiveness in animal models of allergy.[7][8]

Mechanism of Action

The canonical IL-4/IL-13 signaling pathway involves the binding of these cytokines to their respective receptors, leading to the activation of Janus kinases (JAKs).[3] Activated JAKs then phosphorylate specific tyrosine residues on the intracellular domain of the receptor, creating docking sites for STAT6.[9] Recruited STAT6 is subsequently phosphorylated by JAKs, leading to its dimerization, translocation to the nucleus, and binding to specific DNA response elements in the promoters of target genes. This transcriptional activation drives the expression of genes crucial for Th2 differentiation, such as GATA-3, and the production of allergic mediators.[10]

YM-341619 exerts its inhibitory effect by preventing the phosphorylation and subsequent activation of STAT6.[5] This blockade of STAT6 signaling leads to the downstream suppression of Th2-mediated immune responses.



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Caption: IL-4/IL-13 signaling pathway and the inhibitory action of **YM-341619**.

Quantitative Data

The following tables summarize the key quantitative data for **YM-341619** from various in vitro and in vivo studies.

Table 1: In Vitro Inhibitory Activity of YM-341619

Assay	Target/Process	Cell Type/System	IC50 Value	Reference
STAT6 Activation	STAT6 Phosphorylation	-	0.7 nM	[5]
Th2 Differentiation	IL-4 induced Th2 differentiation	Mouse Spleen T cells	0.28 nM	[6][11]
Luciferase Reporter Gene	STAT6-dependent gene expression	FW4 cells	1.5 nM	[6][11]

Table 2: In Vivo Efficacy of YM-341619

Animal Model	Parameter Measured	Dosage (p.o.)	Effect	Reference
DNP-Ascaris-sensitized rats	Plasma IgE level	0.003-0.03 mg/kg	Dose-dependent reduction	[7]
Ovalbumin-sensitized rats	Eosinophil accumulation in lung	0.003-3 mg/kg	Dose-dependent suppression	[7]
Ovalbumin-sensitized rats	Airway hyperresponsiveness	0.3-3 mg/kg	Dose-dependent suppression	[7]
Antigen-challenged mice	Eosinophil infiltration to the lung	0.3 mg/kg	71% inhibition	[5]

Table 3: Pharmacokinetic Profile of YM-341619

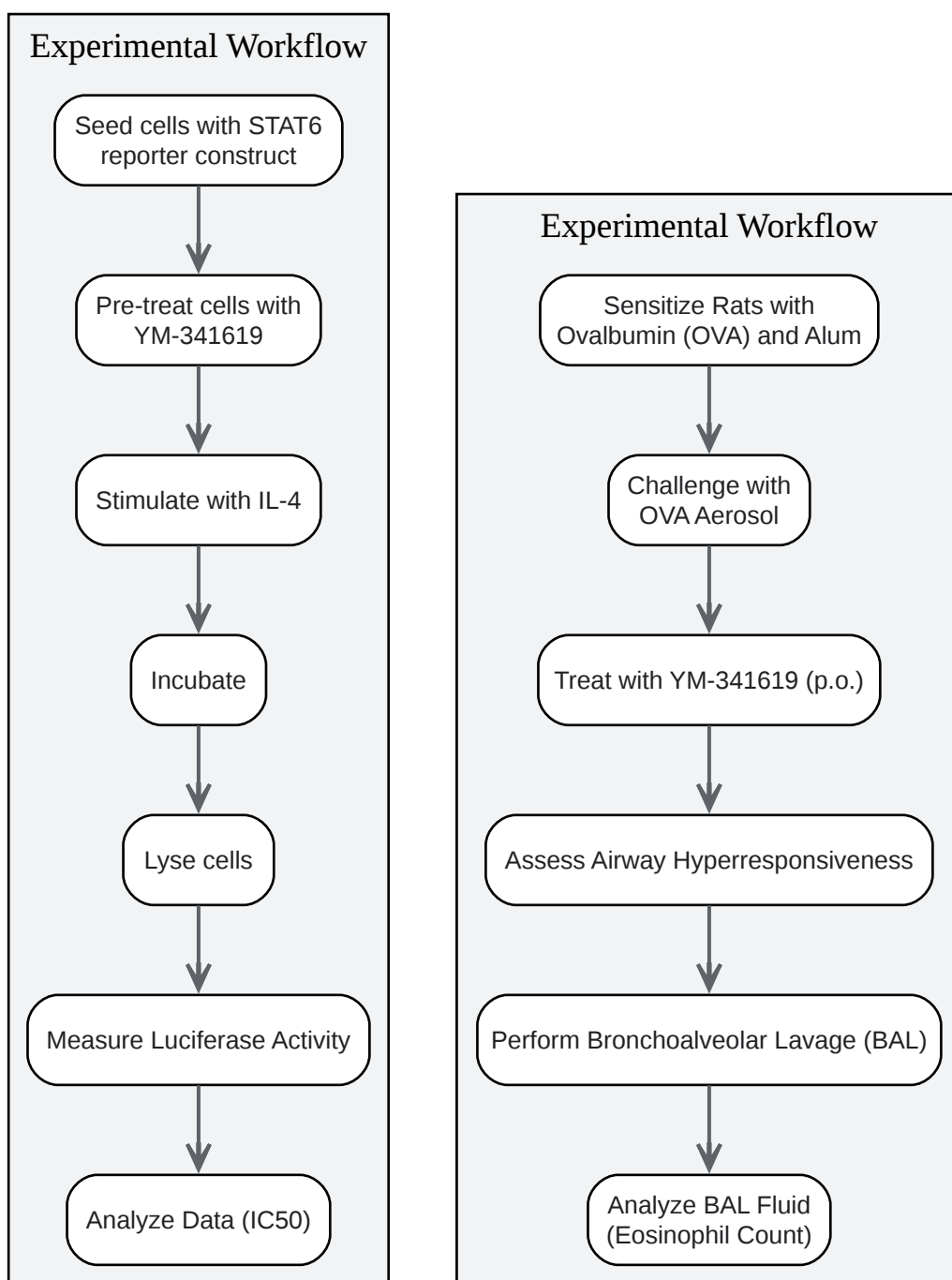
Species	Dose (i.v.)	AUC(0-24) (ng.h/ml)	t _{max} (h)	C _{max} (ng/ml)	t _{1/2} (h)	V _d (ml/kg)	Bioavailability (%)	Reference
Mice	1 mg/kg	462	0.5	80	1.0	3177	15	[5]
Dogs	0.5 mg/kg	146	1.2	29	0.7	3334	29	[5]
Monkeys	1 mg/kg	517	1.7	16	0.7	1975	8	[5]

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **YM-341619**. These protocols are representative and based on generally accepted methods in the field, supplemented with specific details where available from the literature on **YM-341619**.

STAT6 Luciferase Reporter Gene Assay

This assay quantitatively measures the ability of **YM-341619** to inhibit IL-4-induced STAT6-dependent gene transcription.



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